

Navigating the Ecotoxicological Landscape of Adipate Plasticizers: A Comparative Guide

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Compound of Interest

Compound Name: Monomethyl adipate

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For researchers, scientists, and drug development professionals, understanding the environmental impact of chemical compounds is paramount. This guide provides a comprehensive comparison of the ecotoxicity of various adipate plasticizers, offering a valuable resource for informed decision-making in material selection and formulation development. Adipate plasticizers are increasingly utilized as replacements for certain phthalates, making a clear understanding of their ecotoxicological profiles essential.

This comparison summarizes key quantitative ecotoxicity data for several common adipate plasticizers, including Di(2-ethylhexyl) adipate (DEHA/DOA), Dibutyl adipate (DBA), Diisobutyl adipate (DIBA), Diisononyl adipate (DINA), and Diisodecyl adipate (DIDA). The data is presented across different trophic levels, providing a holistic view of their potential environmental impact.

Quantitative Ecotoxicity Data Summary

The following table summarizes the available ecotoxicity data for the selected adipate plasticizers. The data is primarily derived from studies following standardized OECD test guidelines.

Plasticizer	Test Organism	Endpoint	Value (mg/L)	Reference
Di(2-ethylhexyl) adipate (DEHA/DOA)	Daphnia magna (Water Flea)	48h EC50	0.48 - 0.85	[1]
Daphnia magna (Water Flea)	21d NOEC	0.024 - 0.052	[1]	
Fish (various)	96h LC50	> 0.78 (water solubility)	[1]	
Algae	-	Not acutely toxic at or above water solubility	[1]	
Dibutyl adipate (DBA)	Oryzias latipes (Japanese Rice Fish)	96h LC50	3.7	[2]
Daphnia magna (Water Flea)	24h EC50	17	[2]	
Unio delicatus (Freshwater Mussel)	96h LC50	1309.64	[3]	
Selenastrum capricornutum (Green Algae)	NOEC	2.0	[2]	
Daphnia magna (Water Flea)	21d NOEC	5.6	[2]	[4]
Diisobutyl adipate (DIBA)	Oryzias latipes (Japanese Medaka)	Embryonic Mortality	Increased at 11.57	
Diisononyl adipate (DINA)	Aquatic Organisms	-	Low toxicity; no adverse effects up to water solubility limit	[5] [6]

Diisodecyl adipate (DIDA)	Aquatic Organisms	-	Low toxicity; no adverse effects up to water solubility limit	[7][8]
Ditetradecyl adipate	Daphnia magna, Danio rerio, Desmodemus subspicatus	48h EC50, 96h LC50, 72h EC50	> 100 (estimated via read-across)	[2]

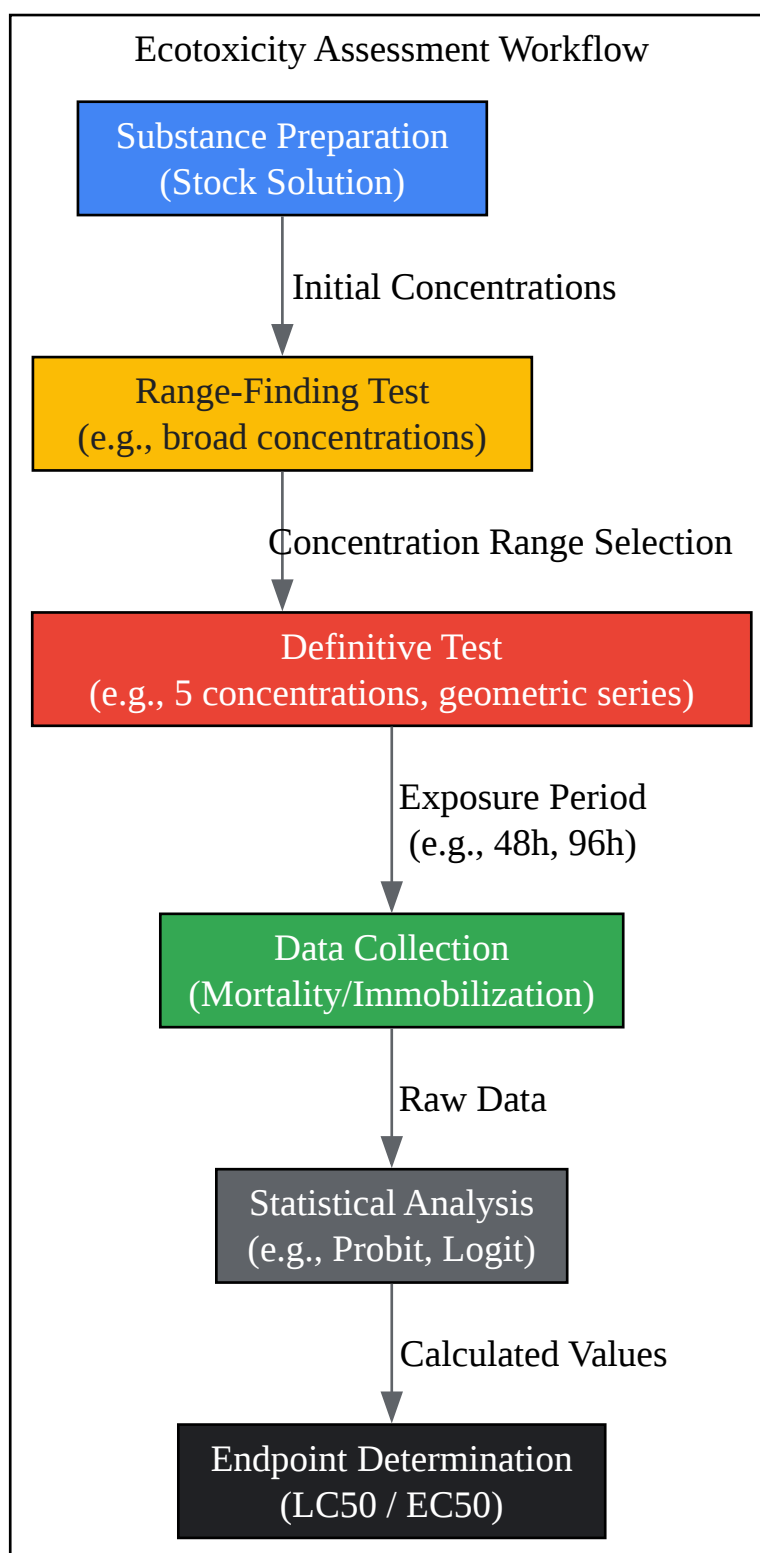
EC50: The concentration of a substance that causes a specific effect in 50% of the test population. LC50: The concentration of a substance that is lethal to 50% of the test population. NOEC: The No-Observed-Effect Concentration, the highest tested concentration at which no statistically significant adverse effect is observed.

Experimental Protocols

The ecotoxicity data presented in this guide are primarily based on internationally recognized and standardized test protocols developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reliability and comparability of the data.

Acute Toxicity Testing for Aquatic Organisms

A general workflow for assessing the acute ecotoxicity of a chemical substance to aquatic organisms is outlined below. This process typically involves range-finding tests to determine appropriate test concentrations, followed by definitive tests to determine the LC50 or EC50 values.



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Caption: Conceptual workflow for acute ecotoxicity testing.

OECD Guideline 202: Daphnia sp. Acute Immobilisation Test[1][9][10][11][12]

This test assesses the acute toxicity of substances to Daphnia species, most commonly Daphnia magna.

- Test Organism: Young daphnids (less than 24 hours old).
- Test Duration: 48 hours.
- Test Conditions: The daphnids are exposed to a range of concentrations of the test substance in a static or semi-static system.
- Endpoint: The primary endpoint is the EC50, the concentration at which 50% of the daphnids are immobilized (unable to swim) after 48 hours. Observations are also made at 24 hours.
- Test Design: Typically, five concentrations of the test substance are used in a geometric series, along with a control group.

OECD Guideline 203: Fish, Acute Toxicity Test[3][13][14][15][16]

This guideline outlines the procedure for determining the acute lethal toxicity of chemicals to fish.

- Test Organism: Various fish species can be used, such as Zebrafish (Danio rerio) or Rainbow Trout (Oncorhynchus mykiss).
- Test Duration: 96 hours.
- Test Conditions: Fish are exposed to the test substance in a static, semi-static, or flow-through system.
- Endpoint: The main endpoint is the LC50, the concentration that is lethal to 50% of the test fish population over the 96-hour exposure period.

- **Test Design:** A minimum of five concentrations in a geometric series and a control are typically used.

OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test[2][4][17][18][19]

This test evaluates the effects of a substance on the growth of freshwater algae.

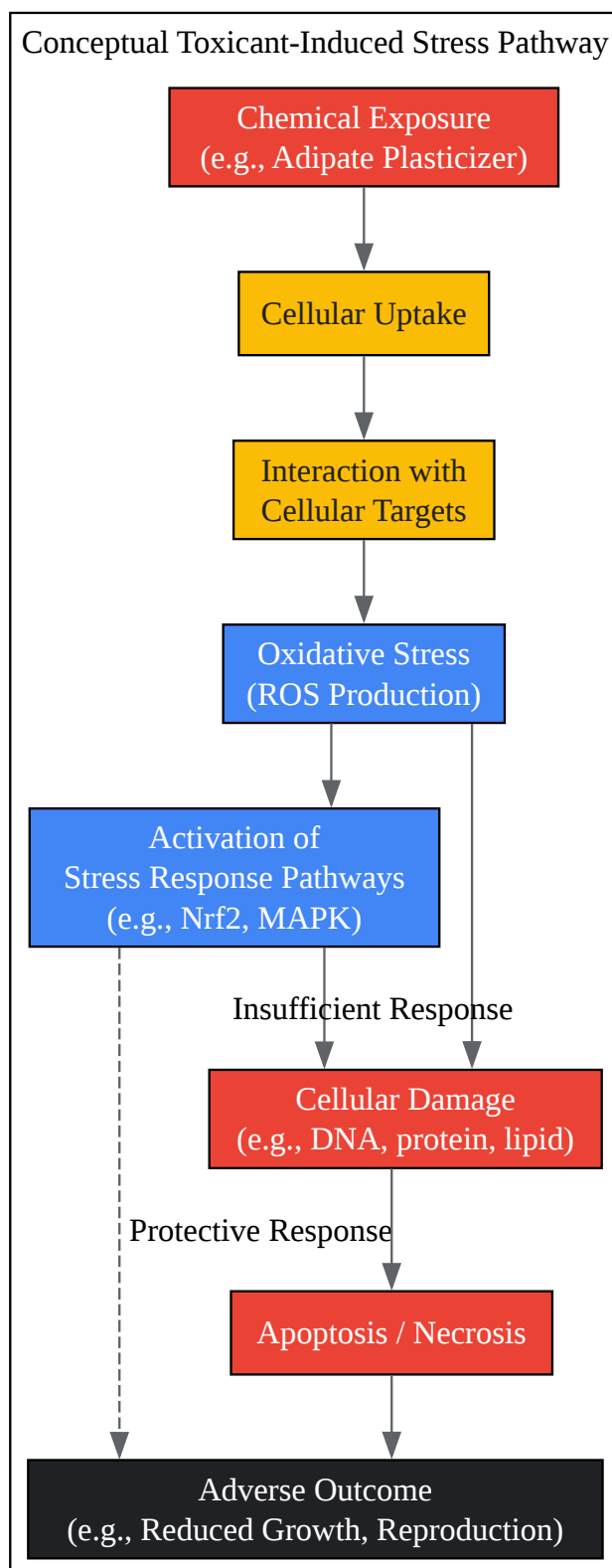
- **Test Organism:** Commonly used species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*.
- **Test Duration:** 72 hours.
- **Test Conditions:** Exponentially growing algal cultures are exposed to various concentrations of the test substance.
- **Endpoint:** The primary endpoint is the inhibition of growth, expressed as the EC50, which is the concentration causing a 50% reduction in either the growth rate or the yield of the algae.
- **Test Design:** At least five concentrations of the test substance are tested in triplicate.

Biodegradation and Environmental Fate

The environmental impact of a plasticizer is not solely determined by its toxicity but also by its persistence and potential for bioaccumulation. Adipate plasticizers are generally considered to be readily biodegradable.[5] This is a significant advantage over some of their phthalate counterparts, which can be more persistent in the environment. The biodegradation of adipates typically proceeds through the hydrolysis of the ester bonds, forming adipic acid and the corresponding alcohols, which are then further metabolized by microorganisms.[5]

Signaling Pathways in Ecotoxicity

The toxic effects of chemical substances on organisms are often mediated through specific signaling pathways. While the precise molecular mechanisms of adipate plasticizer toxicity are not as extensively studied as those of some other plasticizer classes, a generalized conceptual diagram of how a chemical toxicant can induce cellular stress and lead to an adverse outcome is presented below.



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Caption: Generalized signaling pathway of chemical-induced cellular stress.

In conclusion, the available data suggest that adipate plasticizers generally exhibit a lower ecotoxicity profile compared to some of the more controversial phthalate plasticizers. However, it is crucial to note that data gaps still exist for some adipates, and the ecotoxicity can vary depending on the specific ester. This guide serves as a valuable starting point for researchers and professionals to make environmentally conscious decisions regarding the use of these compounds. Further research into the chronic toxicity and specific mechanisms of action for a broader range of adipate plasticizers is warranted to continue building a comprehensive understanding of their environmental safety.

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